

5-Chloro-3-hydroxypyridine molecular weight and formula

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Compound of Interest

Compound Name: 5-Chloro-3-hydroxypyridine

CAS No.: 74115-12-1

Cat. No.: B146418

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Technical Monograph: 5-Chloro-3-hydroxypyridine Physicochemical Profiling, Synthetic Methodologies, and Drug Discovery Applications Executive Summary

5-Chloro-3-hydroxypyridine (CAS: 74115-12-1) is a critical heterocyclic building block in medicinal chemistry, serving as a scaffold for fragment-based drug discovery (FBDD) and a bioisostere for substituted phenols.^{[1][2][3][4][5]} Its unique electronic properties, driven by the interplay between the electron-withdrawing chlorine atom and the amphoteric 3-hydroxy/pyridine motif, make it a versatile intermediate for modulating lipophilicity and metabolic stability in lead optimization.

This guide provides a definitive technical analysis of its molecular characteristics, a validated synthesis protocol, and its strategic application in pharmaceutical development.

Part 1: Chemical Identity & Physicochemical Profile

The fundamental data below establishes the baseline for stoichiometric calculations and analytical characterization.

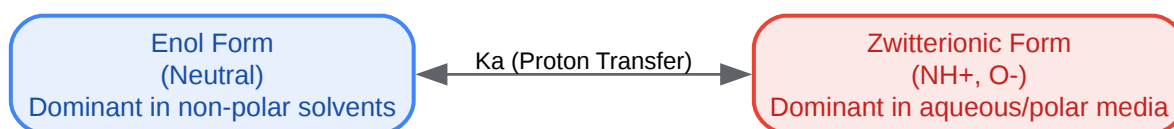
Table 1: Core Chemical Data

Parameter	Value	Technical Note
Chemical Name	5-Chloro-3-hydroxypyridine	IUPAC: 5-chloropyridin-3-ol
CAS Registry Number	74115-12-1	
Molecular Formula	C ₅ H ₄ ClNO	Hill Notation
Molecular Weight	129.54 g/mol	Average mass
Exact Mass	128.998 g/mol	Monoisotopic (Cl)
SMILES	<chem>Oc1cncc(Cl)c1</chem>	
InChI Key	TUIDQYRZDZRHPQ-UHFFFAOYSA-N	
Melting Point	160–162 °C	Crystalline solid
Appearance	Off-white to beige powder	Light sensitive; store in dark

Electronic Structure & Tautomerism

Unlike 2- and 4-hydroxypyridines, which predominantly exist as pyridones (lactams) due to favorable NH-CO resonance, 3-hydroxypyridines cannot form a neutral keto tautomer without disrupting aromaticity or creating a charge-separated species.

5-Chloro-3-hydroxypyridine exists in a pH-dependent equilibrium between the enol form (A) and the zwitterionic form (B). The 5-chloro substituent exerts a strong inductive effect (-I), increasing the acidity of the hydroxyl proton compared to the unsubstituted parent (pK_a ~4.8). This acidity modulation is critical for ligand-protein binding interactions where the molecule often acts as a hydrogen bond donor/acceptor pair.



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Figure 1: Tautomeric Equilibrium. The zwitterionic character in aqueous media significantly influences solubility and binding kinetics in biological assays.

Part 2: Validated Synthetic Methodology

Objective: Synthesis of **5-Chloro-3-hydroxypyridine** with >98% purity. Rationale: Direct chlorination of 3-hydroxypyridine is regiochemically unfavorable, typically yielding the 2-chloro or 2,6-dichloro derivatives due to ortho/para direction by the hydroxyl group. Therefore, the most reliable laboratory route utilizes a Sandmeyer-type hydroxylation starting from commercially available 5-chloro-3-aminopyridine.

Protocol: Diazotization-Hydrolysis Sequence^[1]

Reagents:

- Starting Material: 5-Chloro-3-aminopyridine (1.0 eq)
- Sodium Nitrite () (1.1 eq)
- Sulfuric Acid (), 10% aqueous solution
- Solvent: Water / Ethyl Acetate (for extraction)

Step-by-Step Workflow:

- Acidification: Suspend 5-chloro-3-aminopyridine in 10% at 0°C. Ensure vigorous stirring to form the amine sulfate salt.
- Diazotization: Dropwise add an aqueous solution of

while maintaining the internal temperature below 5°C.

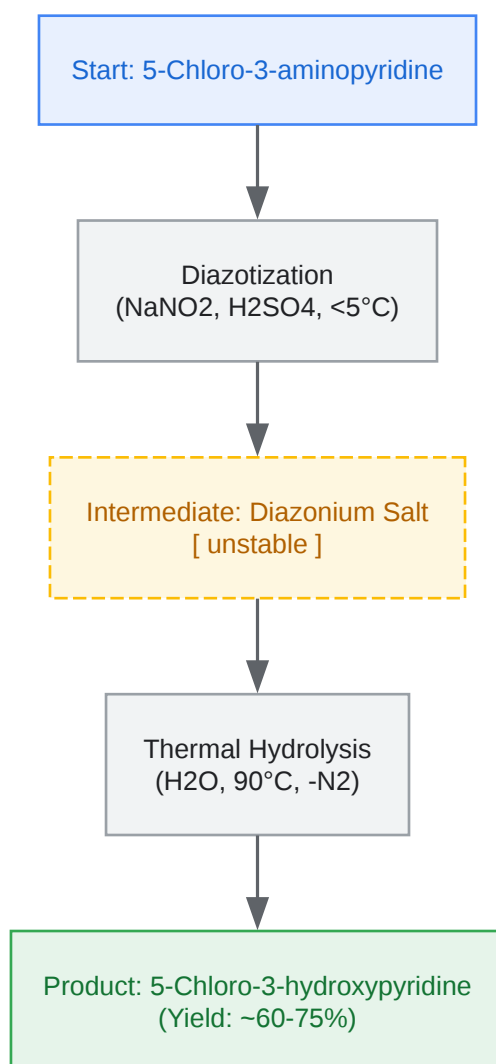
- Mechanism:[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Formation of the diazonium salt (

).
- Critical Control: Temperature control is vital to prevent premature decomposition or side reactions.
- Hydrolysis: Once the addition is complete, slowly warm the reaction mixture to 80–90°C (or reflux) for 1–2 hours.
 - Observation: Evolution of

gas indicates the displacement of the diazo group by water (nucleophilic attack).
- Neutralization & Workup:
 - Cool to room temperature.[\[3\]](#)[\[10\]](#)[\[12\]](#)
 - Adjust pH to ~5–6 using saturated

or dilute NaOH. Note: 3-hydroxypyridines are amphoteric; incorrect pH will trap the product in the aqueous phase.
 - Extract exhaustively with Ethyl Acetate (3x).
- Purification: Dry the organic layer over

, filter, and concentrate. Recrystallize from Ethanol/Hexane if necessary.



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Figure 2: Synthetic Pathway. Conversion of amino-pyridine to hydroxy-pyridine via diazonium intermediate.[1]

Part 3: Applications in Drug Discovery

5-Chloro-3-hydroxypyridine is not merely a reagent; it is a strategic scaffold in modern medicinal chemistry.

1. Fragment-Based Drug Discovery (FBDD)

In FBDD, this molecule serves as a high-quality "fragment" due to its low molecular weight (129.54 Da) and high ligand efficiency (LE).

- **Binding Mode:** The hydroxyl group acts as a hydrogen bond donor/acceptor, while the pyridine nitrogen provides a specific acceptor site. The 5-chloro substituent fills hydrophobic sub-pockets and modulates the pKa of the phenol-like OH.
- **Solubility:** The hydrophilic nature of the pyridine ring improves the solubility of the resulting lead compounds compared to benzene analogs.

2. Bioisosterism

It acts as a bioisostere for:

- **3-Chlorophenol:** The pyridine nitrogen introduces polarity and reduces logP (approx. 1.2 vs 2.5 for chlorophenol), improving metabolic stability against CYP450 oxidation.
- **Substituted Pyridines:** Used to introduce a "polar handle" (OH) into lipophilic pyridine drugs to reduce plasma protein binding.

3. Cross-Coupling Reactivity

The 5-chloro position is activated for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing the rapid elaboration of the core into complex bi-aryl systems.

- **Reaction Note:** The hydroxyl group often requires protection (e.g., as a methoxymethyl ether or benzyl ether) to prevent catalyst poisoning during coupling reactions.

Part 4: Safety & Handling (SDS Summary)

- **Signal Word:**WARNING
- **Hazard Statements:**
 - H315: Causes skin irritation.[9][10][13]
 - H319: Causes serious eye irritation.[10]
 - H335: May cause respiratory irritation.[7][9][10][13]
- **PPE Requirements:** N95 dust mask, nitrile gloves, and chemical safety goggles.

- Storage: Store under inert atmosphere (Argon/Nitrogen) in a cool, dry place. The compound is hygroscopic and sensitive to oxidation over prolonged periods.

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